

# The Discovery and Synthesis of Pyrasulfotole: A Technical Guide

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## Compound of Interest

Compound Name: *Pyrasulfotole*

Cat. No.: *B166964*

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## Abstract

**Pyrasulfotole** is a selective, post-emergence herbicide belonging to the pyrazolone class of 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitors. This technical guide provides an in-depth overview of the discovery and synthetic pathway of **pyrasulfotole**, tailored for researchers and professionals in the fields of agrochemistry and drug development. The document details the key chemical transformations, intermediates, and reaction conditions involved in its synthesis. Quantitative data is summarized, and experimental methodologies are described based on available literature. Visual diagrams generated using Graphviz are included to illustrate the synthetic workflow and the herbicide's mode of action.

## Discovery and Development

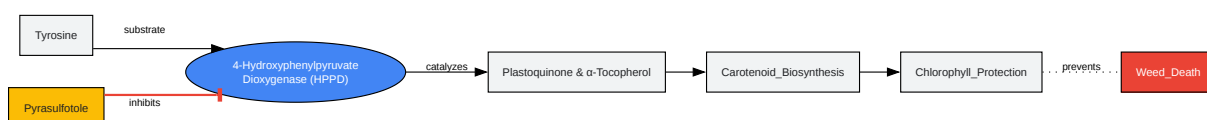
**Pyrasulfotole** emerged from research into pyrazole-based HPPD inhibitors, a class of herbicides initially discovered by Sankyo. Developed by Bayer Crop Science, **pyrasulfotole** was first registered for use in the United States in 2007.[1] It was the first HPPD inhibitor specifically developed for use in cereal crops.[2] Marketed under trade names such as Precept® and Velocity®, products containing **pyrasulfotole** were launched in Australia in 2008.[3] As a Group 27 herbicide, it provides an essential tool for managing weed resistance to other herbicide classes.[1]

Timeline of Key Events:

Year	Milestone
Early 2000s	Discovery of the pyrazole HPPD inhibitor class by Sankyo.
2007	First registration of pyrasulfotole in the United States by Bayer Crop Science.[1]
2008	Commercial launch of pyrasulfotole-containing products in Australia.

## Mechanism of Action

**Pyrasulfotole** functions by inhibiting the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). This enzyme is a key component in the biochemical pathway responsible for plastoquinone and  $\alpha$ -tocopherol biosynthesis in plants. Inhibition of HPPD leads to a depletion of these essential compounds, which in turn disrupts carotenoid biosynthesis. Without the protective effect of carotenoids, chlorophyll is rapidly degraded by photooxidation, resulting in the characteristic bleaching symptoms and eventual death of susceptible weeds.

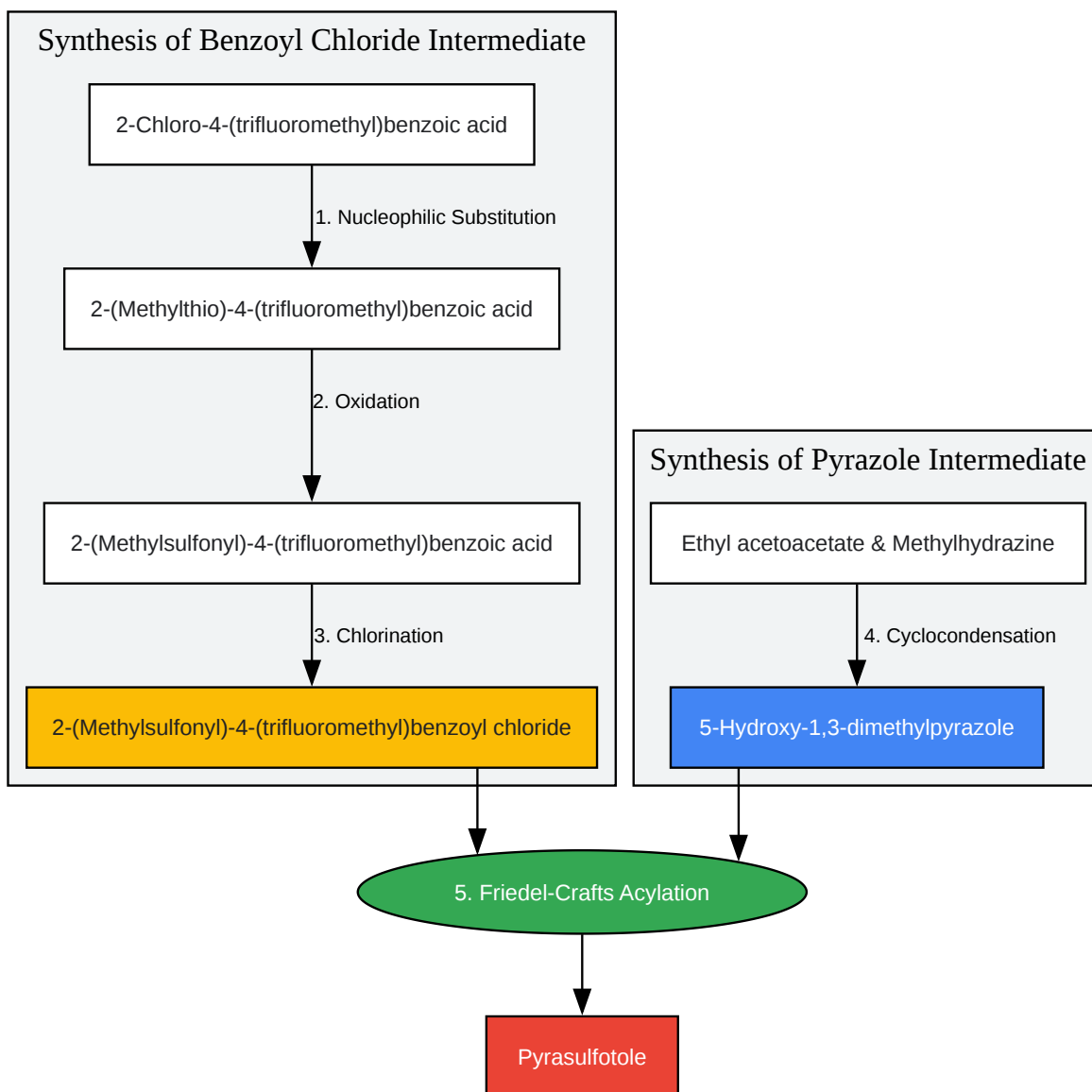


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Figure 1: Simplified signaling pathway of **Pyrasulfotole**'s mode of action.

## Synthesis Pathway

The synthesis of **pyrasulfotole** can be achieved through a multi-step process, commencing from readily available starting materials. The overall strategy involves the preparation of two key intermediates: 2-(methylsulfonyl)-4-(trifluoromethyl)benzoyl chloride and 5-hydroxy-1,3-dimethylpyrazole, followed by their condensation.



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## References

- 1. PubChemLite - Benzoyl chloride, 2-(methylsulfonyl)-4-(trifluoromethyl)- (C<sub>9</sub>H<sub>6</sub>ClF<sub>3</sub>O<sub>3</sub>S) [pubchemlite.lcsb.uni.lu]
- 2. pubs.acs.org [pubs.acs.org]
- 3. WO2023233400A1 - Stabilized liquid herbicide formulation of high-load pyrasulfotole - Google Patents [patents.google.com]
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